

Solubility Profile of 2-Benzylpyrimidin-5-amine: A Technical Guide

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Compound of Interest

Compound Name: 2-Benzylpyrimidin-5-amine

Cat. No.: B15296946

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Benzylpyrimidin-5-amine is a heterocyclic organic compound featuring a pyrimidine ring substituted with a benzyl group and an amine group. As a derivative of pyrimidine, a fundamental component of nucleic acids, this class of compounds is of significant interest in medicinal chemistry and drug discovery for its potential biological activities. The solubility of an active pharmaceutical ingredient (API) is a critical physicochemical property that profoundly influences its bioavailability, formulation development, and overall therapeutic efficacy. This technical guide provides a comprehensive overview of the solubility of **2-Benzylpyrimidin-5-amine**, including detailed experimental protocols for its determination and a discussion of its likely solubility characteristics based on structurally related compounds.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ N ₃	N/A
Molecular Weight	185.23 g/mol	N/A
Appearance	Yellow solid	N/A

Solubility Data

Quantitative solubility data for **2-Benzylpyrimidin-5-amine** in various solvents is not readily available in published literature. However, based on the general solubility principles of organic compounds and data from related pyrimidine derivatives, a qualitative assessment can be made.[\[1\]](#)[\[2\]](#)

Qualitative Solubility Assessment:

- **Polar Protic Solvents** (e.g., Water, Ethanol, Methanol): The presence of the amine and pyrimidine nitrogen atoms allows for hydrogen bonding, suggesting some degree of solubility in polar protic solvents. However, the nonpolar benzyl and pyrimidine rings will limit extensive solubility in water. Alcohols like methanol and ethanol are likely to be better solvents than water.[\[3\]](#)[\[4\]](#)
- **Polar Aprotic Solvents** (e.g., DMSO, DMF, Acetonitrile): These solvents are generally good at dissolving a wide range of organic compounds. It is anticipated that **2-Benzylpyrimidin-5-amine** would exhibit moderate to good solubility in solvents like DMSO and DMF.[\[2\]](#)
- **Nonpolar Solvents** (e.g., Hexane, Toluene): Due to the polar amine and pyrimidine functionalities, the compound is expected to have low solubility in nonpolar solvents.[\[5\]](#)

A study on various pyrimidine derivatives indicated that their solubility in organic solvents like chloroform, N,N-dimethylformamide (DMF), tetrahydrofuran (THF), 1,4-dioxane, and ethyl acetate generally increases with temperature.[\[2\]](#) This trend is also expected for **2-Benzylpyrimidin-5-amine**.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for drug development. The following are detailed methodologies for key experiments to quantify the solubility of **2-Benzylpyrimidin-5-amine**.

Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining thermodynamic solubility, which represents the equilibrium solubility of a compound in a solvent.[\[6\]](#)[\[7\]](#)

Objective: To determine the equilibrium concentration of **2-Benzylpyrimidin-5-amine** in a specific solvent at a controlled temperature.

Materials:

- **2-Benzylpyrimidin-5-amine** (solid)
- Solvent of interest (e.g., water, phosphate-buffered saline pH 7.4, ethanol)
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and UV detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **2-Benzylpyrimidin-5-amine** to a known volume of the solvent in a sealed vial. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.^[7]
- Sample Collection and Preparation:
 - After the incubation period, allow the vials to stand undisturbed for a short period to let the excess solid settle.

- Carefully withdraw an aliquot of the supernatant.
- Immediately filter the aliquot using a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Dilute the filtered solution with the solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - HPLC Method:
 - Develop and validate an HPLC method for the quantification of **2-Benzylpyrimidin-5-amine**. This includes determining the retention time, linearity, and limits of detection and quantification.
 - Inject the diluted sample onto the HPLC system.
 - Determine the concentration of the compound in the sample by comparing its peak area to a standard curve prepared from known concentrations of **2-Benzylpyrimidin-5-amine**.
 - UV-Vis Spectrophotometry Method:
 - Determine the wavelength of maximum absorbance (λ_{max}) for **2-Benzylpyrimidin-5-amine** in the chosen solvent.
 - Prepare a calibration curve by measuring the absorbance of a series of standard solutions of known concentrations.
 - Measure the absorbance of the diluted sample and determine its concentration from the calibration curve.^[8]
- Calculation:
 - Calculate the solubility of **2-Benzylpyrimidin-5-amine** in the solvent, taking into account the dilution factor. The result is typically expressed in mg/mL or $\mu\text{g/mL}$.

Gravimetric Method

This is a simpler, direct method for solubility determination.^{[3][9]}

Objective: To determine the mass of **2-Benzylpyrimidin-5-amine** dissolved in a known mass or volume of solvent.

Materials:

- **2-Benzylpyrimidin-5-amine** (solid)
- Solvent of interest
- Thermostatically controlled water bath or oven
- Analytical balance
- Filtration apparatus

Procedure:

- Preparation of Saturated Solution:
 - Prepare a saturated solution by adding an excess of the compound to a known volume or mass of the solvent at a specific temperature, with continuous stirring.
- Sample Collection:
 - After reaching equilibrium, carefully filter the solution to remove any undissolved solid.
- Solvent Evaporation:
 - Take a known volume or mass of the clear, saturated filtrate and place it in a pre-weighed container.
 - Evaporate the solvent completely under controlled conditions (e.g., in an oven at a temperature below the compound's decomposition point).^[9]
- Quantification:

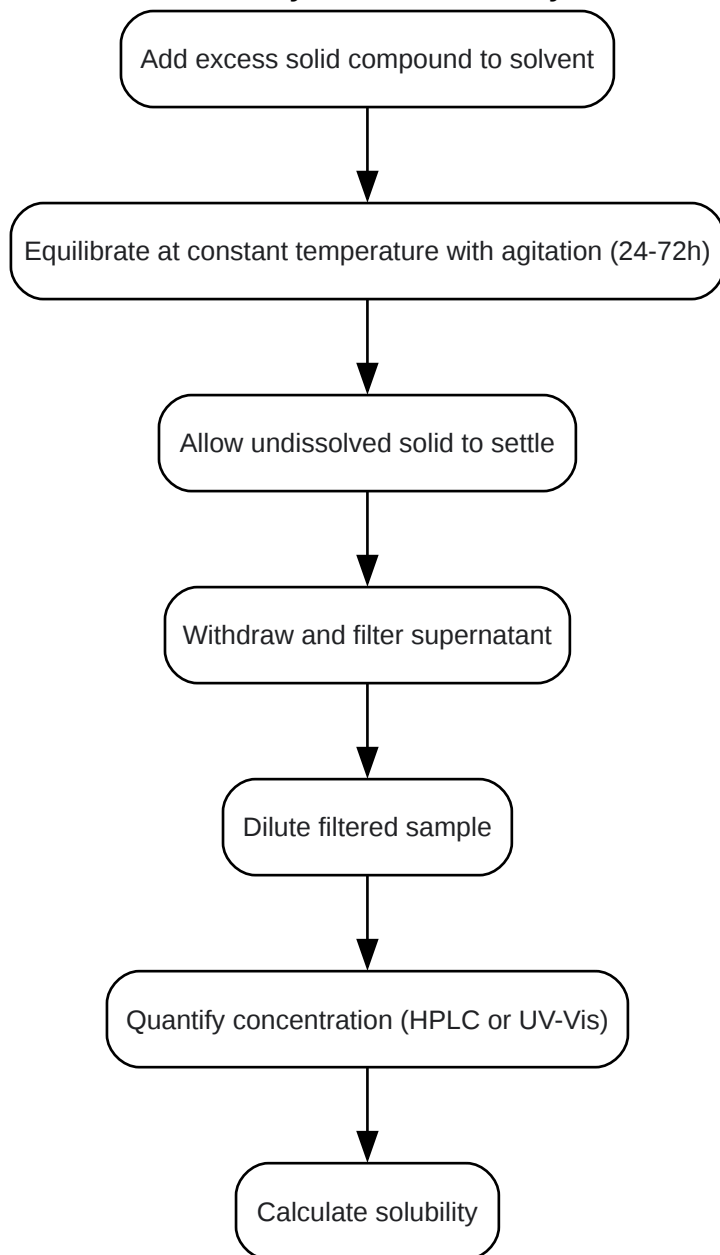
- Once the solvent is fully evaporated, weigh the container with the dried solute.
- The mass of the dissolved compound is the final weight minus the initial weight of the empty container.
- Calculation:
 - Calculate the solubility as the mass of the solute per volume or mass of the solvent used.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the thermodynamic solubility of an organic compound.

Workflow for Thermodynamic Solubility Determination



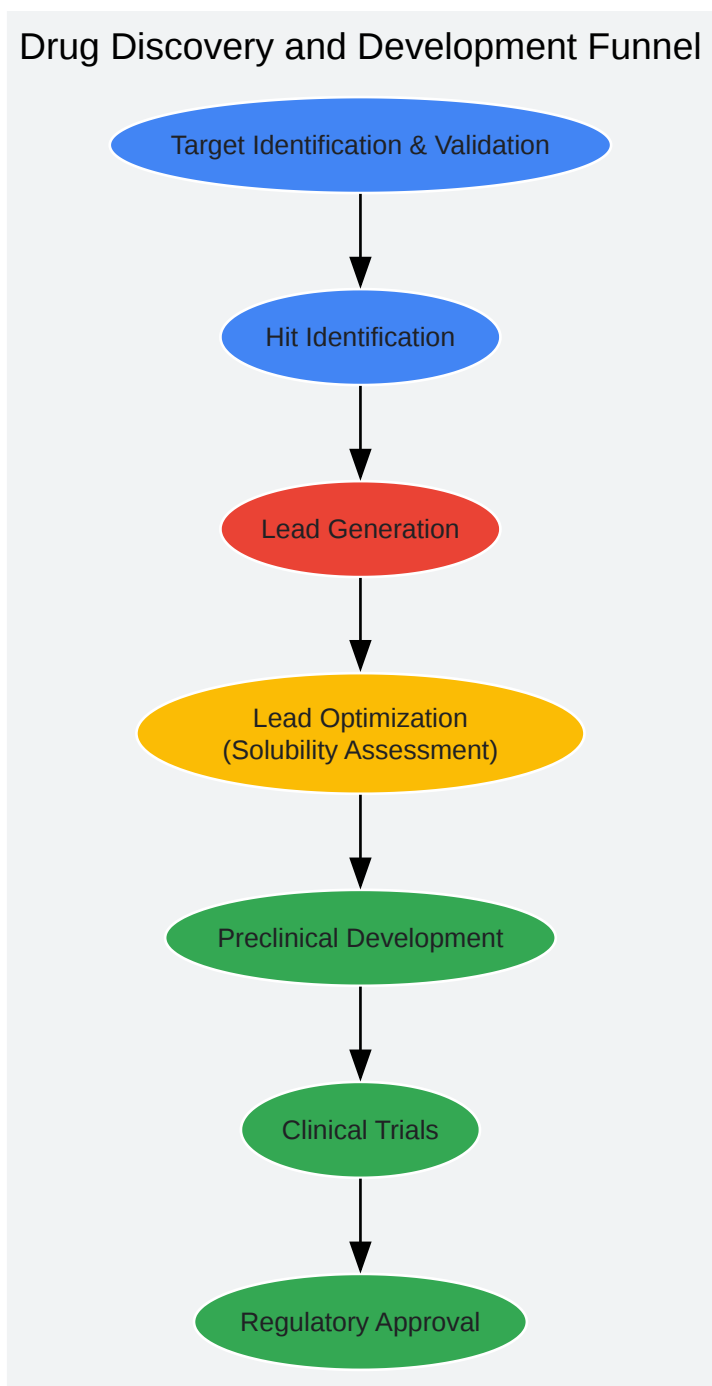
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Caption: General workflow for determining thermodynamic solubility.

Drug Discovery and Development Funnel

This diagram shows the logical progression of a compound through the drug discovery and development process, where solubility is a key parameter assessed in the early stages.

Drug Discovery and Development Funnel



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Caption: The role of solubility assessment in drug discovery.

Conclusion

While specific quantitative solubility data for **2-Benzylpyrimidin-5-amine** is not currently available in the public domain, this guide provides a framework for its determination and a qualitative understanding of its likely behavior in various solvents. The experimental protocols outlined, particularly the shake-flask method coupled with HPLC analysis, offer a robust approach for researchers to generate reliable solubility data. Such data is indispensable for advancing the study of **2-Benzylpyrimidin-5-amine** and similar compounds in the context of drug discovery and development.

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